

The Role of Pal-VGVAPG in Extracellular Matrix Remodeling: A Technical Guide

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Compound of Interest

Compound Name: Pal-VGVAPG (acetate)

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Abstract

The palmitoylated hexapeptide, Pal-VGVAPG, a synthetic derivative of an elastin-repeat sequence, is emerging as a significant modulator of the extracellular matrix (ECM). This technical guide delves into the core functions of Pal-VGVAPG, providing a comprehensive overview of its mechanism of action, its impact on key ECM components, and the signaling pathways it orchestrates. Detailed experimental protocols and quantitative data are presented to support researchers and drug development professionals in the evaluation and application of this potent matrikine.

Introduction: Pal-VGVAPG, an Elastin-Derived Matrikine

Pal-VGVAPG is a lipopeptide composed of the repeating elastin hexapeptide Val-Gly-Val-Ala-Pro-Gly (VGVAPG) N-terminally conjugated to palmitic acid. This lipid modification enhances its bioavailability and skin penetration. The VGVAPG sequence is a well-known elastokine, a bioactive peptide released during elastin degradation[1]. These elastokines, including Pal-VGVAPG, are not merely byproducts of ECM turnover but are active signaling molecules that influence cellular behavior, such as proliferation, migration, and ECM synthesis[1][2].

The primary receptor for the VGVAPG sequence is the 67-kDa Elastin-Binding Protein (EBP), a subunit of the Elastin Receptor Complex (ERC) found on the surface of various cells, including fibroblasts[1]. The binding of Pal-VGVAPG to the EBP initiates a cascade of intracellular signaling events that ultimately remodel the surrounding extracellular matrix.

Mechanism of Action: Signaling Pathways Activated by Pal-VGVAPG

Upon binding to the Elastin-Binding Protein (EBP), Pal-VGVAPG triggers a series of intracellular signaling cascades that converge on the regulation of genes involved in ECM remodeling. The key pathways implicated include the MEK/ERK pathway, and modulation of Peroxisome Proliferator-Activated Receptor-gamma (PPAR γ) and the Aryl Hydrocarbon Receptor (AhR).

MEK/ERK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway, specifically the MEK/ERK cascade, is a central signaling route activated by Pal-VGVAPG. This pathway is crucial for cell proliferation and the synthesis of ECM proteins. Activation of the MEK/ERK pathway in fibroblasts is known to be associated with increased production of collagen and other matrix components.

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References

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